

# 2-Methyl-5-nitrophenol: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2-Methyl-5-nitrophenol

Cat. No.: B1294729

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **2-Methyl-5-nitrophenol** (CAS No. 5428-54-6). The information is intended to guide laboratory personnel in the safe use, storage, and disposal of this chemical, minimizing potential risks. Adherence to these guidelines is crucial for maintaining a safe research and development environment.

## Chemical and Physical Properties

**2-Methyl-5-nitrophenol**, also known as 5-Nitro-o-cresol, is a yellow to brown crystalline solid. [1][2][3] Its chemical structure consists of a phenol ring substituted with a methyl group at the second position and a nitro group at the fifth position. [2] This compound is slightly soluble in water, chloroform, and methanol. [1][3][4]

Property	Value	Source(s)
Molecular Formula	C7H7NO3	[2][5][6]
Molecular Weight	153.14 g/mol	[2][5][7]
Melting Point	111-115 °C	[2][3][4][8]
Boiling Point	180 °C @ 15 mmHg	[2][4][8]
Density	~1.32 g/cm <sup>3</sup>	[3][4]
Appearance	Yellow to brown crystalline solid/powder	[1][2]

## Hazard Identification and GHS Classification

**2-Methyl-5-nitrophenol** is classified as a hazardous substance and requires careful handling. [9][10] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications based on aggregated data. [5][9]

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 3
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Signal Word: Danger [5]

Hazard Statements:

- H302: Harmful if swallowed. [5][7][9]
- H311: Toxic in contact with skin. [5][9]

- H315: Causes skin irritation.[5][9]
- H319: Causes serious eye irritation.[5][9]
- H332: Harmful if inhaled.[5][9]
- H335: May cause respiratory irritation.[2][5][9]

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

### Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[10][11]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[9][11]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1][11]
- Prevent contact with skin, eyes, and clothing.[10][11]
- Wash hands and any exposed skin thoroughly after handling.[11]
- Do not eat, drink, or smoke when using this product.[11]

### Storage:

- Store in a cool, dry, and well-ventilated area.[1][9][11]
- Keep containers tightly closed.[9][11]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[9]
- Protect from moisture and direct sunlight.[9]

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **2-Methyl-5-nitrophenol**.

PPE Category	Specification	Standard/Reference
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	EN 166, 29 CFR 1910.133[10] [11]
Skin Protection	Chemical-resistant gloves (consult manufacturer data for specific material) and impervious protective clothing.	General laboratory practice[10] [11]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced.	29 CFR 1910.134, EN 149[10] [11]

## Emergency Procedures

### First-Aid Measures:

- General Advice: Show the safety data sheet to the doctor in attendance. Immediate medical attention may be required.[11]
- If Inhaled: Move the person to fresh air. If breathing has stopped, give artificial respiration. If breathing is difficult, oxygen may be administered by trained personnel. Seek immediate medical attention.[11][12]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[11][12]
- In Case of Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[11][12]

- If Swallowed: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of milk or water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[11\]](#)[\[13\]](#)

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases, including nitrogen oxides and carbon oxides.[\[11\]](#)[\[14\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[11\]](#)[\[13\]](#)

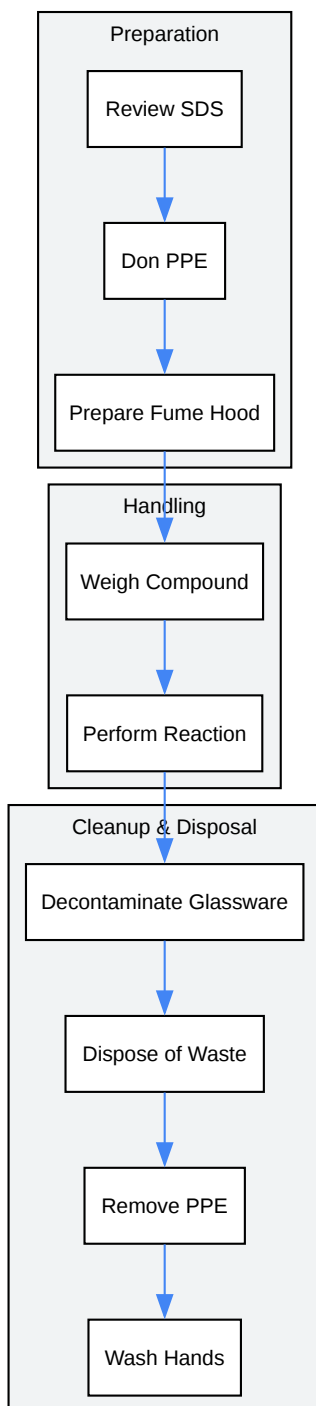
#### Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid dust formation. Do not breathe dust. Wear appropriate personal protective equipment.[\[11\]](#)
- Environmental Precautions: Prevent the substance from entering drains.
- Methods for Containment and Cleaning Up: Sweep up the spilled material and shovel it into a suitable container for disposal. Avoid generating dust. Clean the affected area thoroughly.[\[11\]](#)[\[13\]](#)

## Experimental Protocols: Safe Handling Workflow

The following diagram illustrates a generalized workflow for safely handling **2-Methyl-5-nitrophenol** in a laboratory setting.

## Experimental Workflow: Safe Handling of 2-Methyl-5-nitrophenol



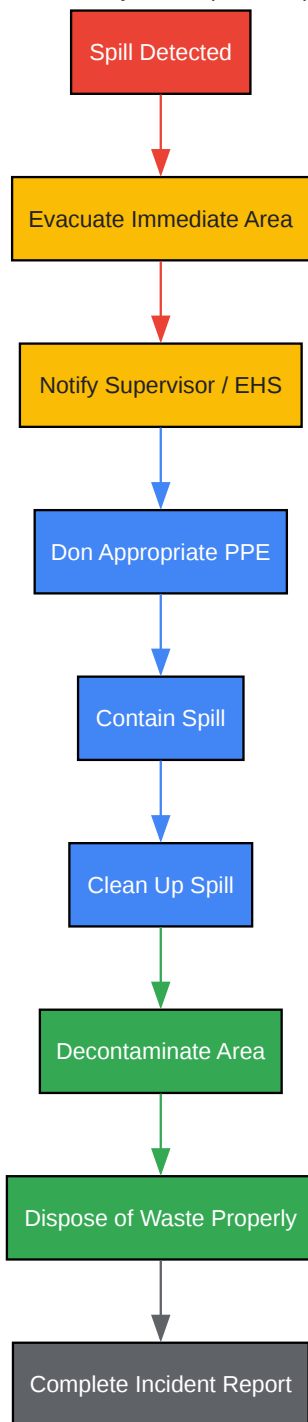
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Caption: A flowchart outlining the key steps for the safe handling of **2-Methyl-5-nitrophenol**.

## Logical Relationships: Spill Response Protocol

In the event of a spill, a structured response is critical to ensure safety and minimize environmental contamination. The following diagram details the logical flow of actions to be taken.

## Logical Flow for 2-Methyl-5-nitrophenol Spill Response

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